Quantifying Finasteride 2-(2-Methylpropanol)amide in human plasma

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Compound of Interest

Compound Name:	*Finasteride 2-(2-Methylpropanol)amide*
CAS No.:	*116285-36-0*
Cat. No.:	*B018630*

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Application Note: High-Sensitivity Quantitation of **Finasteride 2-(2-Methylpropanol)amide** (Metabolite M1) in Human Plasma via SLE-LC-MS/MS

Executive Summary

Finasteride is a potent 5

-reductase inhibitor widely used for Benign Prostatic Hyperplasia (BPH) and Androgenetic Alopecia.[1][2] While the parent compound is the primary pharmacological agent, its metabolic profile is critical for comprehensive Pharmacokinetic (PK) and Bioequivalence (BE) studies.[1][2]

The primary oxidative metabolite, **Finasteride 2-(2-Methylpropanol)amide** (often referred to as

-hydroxyfinasteride or Metabolite M1; CAS 116285-36-0), is formed via CYP3A4-mediated hydroxylation of the tert-butyl side chain.[1][2] Although M1 retains approximately 20% of the parent's inhibitory activity, its quantification is essential for:

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- Regulatory Compliance: Meeting FDA/EMA requirements for metabolite profiling in renal/hepatic impairment studies.
- Safety Monitoring: Tracking accumulation in patients with altered CYP3A4 activity.
- Mass Balance Studies: Understanding the complete disposition of the drug.[1]

This protocol details a robust, high-throughput Supported Liquid Extraction (SLE) method coupled with UHPLC-MS/MS to quantify Finasteride M1 in human plasma with a Lower Limit of Quantitation (LLOQ) of 0.1 ng/mL.[1][2]

Chemical Context & Mechanism

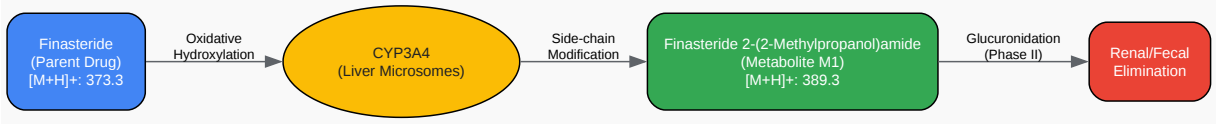
Analyte: **Finasteride 2-(2-Methylpropanol)amide** Molecular Formula:

Exact Mass: 388.2726 Da Precursor Ion

: 389.3 m/z[1][2]

The metabolic conversion involves the hydroxylation of one methyl group on the tert-butyl amide tail.[1] This increases polarity compared to Finasteride, necessitating a chromatographic method that can resolve the two species to prevent ion suppression or isobaric interference (though their masses differ by +16 Da).[1][2]

Figure 1: Metabolic Pathway & Structural Relationship[1]



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Caption: CYP3A4-mediated biotransformation of Finasteride to its ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

-hydroxylated metabolite (M1).[1][2][3]

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Method Development Strategy

Sample Preparation: Why SLE?

While Liquid-Liquid Extraction (LLE) is traditional for steroids, it is labor-intensive and prone to emulsion formation.[1][2] Protein Precipitation (PPT) often leaves phospholipids that cause matrix effects.[1][2] Supported Liquid Extraction (SLE) is chosen for this protocol because:

- Selectivity: It mimics LLE (partitioning into organic solvent) but uses a diatomaceous earth support to remove phospholipids and proteins entirely.[1]
- Throughput: Amenable to 96-well plate automation.[1][2]
- Recovery: High recovery (>85%) for moderately polar metabolites like M1.[1]

Chromatography

A Phenyl-Hexyl or C18 with polar embedding column is recommended over standard C18.[1][2] The Phenyl-Hexyl phase provides unique

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interactions with the steroid skeleton, enhancing the separation of the hydroxylated metabolite from endogenous plasma interferences.[1]

Detailed Protocol

Materials & Reagents

- Reference Standard: **Finasteride 2-(2-Methylpropanol)amide** (>98% purity).[1][2]
- Internal Standard (IS): Finasteride-d9 (Preferred) or Finasteride-d5.[1][2]
- Matrix: Drug-free Human Plasma (K2EDTA).[1][2]
- SLE Plate: Biotage Isolute SLE+ 400 µL (or equivalent).[1]
- Elution Solvent: Methyl tert-butyl ether (MTBE) or Dichloromethane (DCM).[1][2]
- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).

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- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

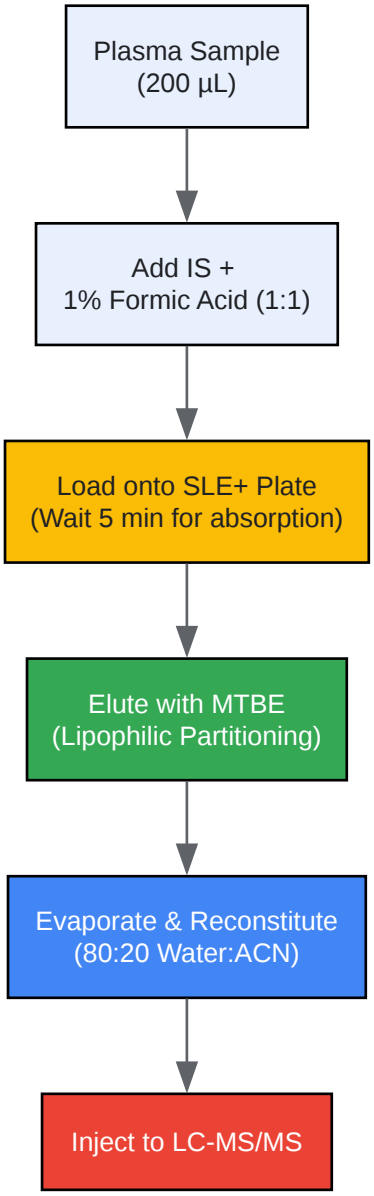
Sample Preparation Workflow (SLE)

- Pre-treatment: Aliquot 200 µL of human plasma into a 96-well plate.
- IS Spiking: Add 20 µL of Internal Standard working solution (50 ng/mL Finasteride-d9).[1]
- Dilution: Add 200 µL of 1% Formic Acid in water to aid partitioning. Vortex gently (5 min).[1][2]
- Loading: Load the entire pre-treated sample (~420 µL) onto the SLE+ plate.
  - Critical Step: Apply vacuum/pressure briefly to initiate loading, then wait 5 minutes for complete absorption into the sorbent.[1][2]
- Elution: Add 1.0 mL of MTBE. Allow to flow by gravity for 5 mins, then apply vacuum to collect eluate.
- Evaporation: Evaporate to dryness under

  at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase (80:20 A:B). Vortex and centrifuge.[1]

Figure 2: SLE Extraction Workflow

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Caption: Step-by-step Supported Liquid Extraction (SLE) protocol for plasma cleanup.

LC-MS/MS Conditions

Liquid Chromatography:

- System: UHPLC (e.g., Waters Acquity or Agilent 1290).[1][2]
- Column: Phenomenex Kinetex Phenyl-Hexyl (2.1 x 50 mm, 1.7 µm) or Waters BEH C18.[1][2]

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- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 45°C.
- Injection Vol: 5-10 µL.

Gradient Table:

Time (min)	% Mobile Phase B	Description
0.0	**20**	**Initial Hold**
0.5	20	Loading
3.0	90	Elution of Analytes
4.0	90	Wash
4.1	20	Re-equilibration

| 5.5 | 20 | End of Run |[1][2]

Mass Spectrometry Parameters (Sciex 6500+ / Waters Xevo TQ-XS):

- Ionization: ESI Positive (

).[1][2]
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.[1]

MRM Transitions: Note: Transitions must be optimized for the specific instrument. The values below are theoretical starting points based on fragmentation patterns.

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Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
Finasteride M1	389.3	333.2 (Side chain loss)	30	Quantifier
Finasteride M1	389.3	319.2 (Core fragment)	45	Qualifier
Finasteride-d9	382.3	328.2	30	Internal Standard

Technical Insight: The transition 389

333 corresponds to the cleavage of the isobutanol-amide moiety.[1] The 389

319 transition often represents a deeper skeletal fragmentation similar to the parent Finasteride.[1]

Validation Framework (FDA M10)[1][2]

To ensure the method is "field-proven," validation must adhere to ICH M10 Bioanalytical Method Validation Guidelines.

- Selectivity: Analyze 6 lots of blank plasma (including lipemic and hemolyzed) to ensure no interference at the retention time of M1.
- Linearity: Calibration curve range: 0.1 ng/mL to 100 ng/mL. Use a weighted (

) linear regression.[1][2]
- Accuracy & Precision:
  - Intra-day (n=5) and Inter-day (3 runs) at LLOQ, Low, Medium, and High QC levels.[1][2]
  - Acceptance:

    CV/Bias (

    at LLOQ).[1]

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- Matrix Effect: Compare the response of post-extraction spiked samples to neat solution standards. The SLE method typically yields matrix factors (MF) between 0.95 and 1.05.[1]
- Stability:
  - Freeze/Thaw (3 cycles at -80°C).
  - Benchtop (4 hours at Room Temp).[1][2]
  - Processed Sample Stability (24 hours in autosampler).

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